

The Versatile Role of Ethyltrichlorosilane in Modern Organic Synthesis: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Ethyltrichlorosilane (EtSiCl₃), a volatile and reactive organosilicon compound, has emerged as a valuable reagent in a wide array of organic transformations. Its utility stems from the presence of three reactive chlorine atoms and an ethyl group attached to a central silicon atom, rendering it a potent electrophile and a versatile building block. This technical guide provides an in-depth exploration of the core applications of ethyltrichlorosilane in organic synthesis, complete with detailed experimental protocols, quantitative data, and visual representations of key processes to support researchers and professionals in the field.

Physicochemical Properties and Safety Considerations

Ethyltrichlorosilane is a colorless, fuming liquid with a pungent odor.[1][2] Due to its high reactivity, particularly with water and other nucleophiles, specific handling procedures are crucial for its safe and effective use in a laboratory setting.

Table 1: Physicochemical Properties of **Ethyltrichlorosilane**

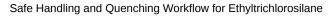


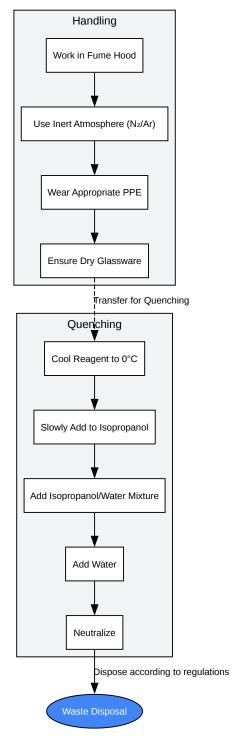
Property	Value	Reference(s)
Molecular Formula	C2H5Cl3Si	[1]
Molecular Weight	163.51 g/mol	[1]
Boiling Point	99.5 °C (211.1 °F)	[1][2]
Melting Point	-105.6 °C (-158.1 °F)	[3]
Flash Point	14 °C (57 °F)	[1][2]
Density	1.238 g/mL at 25 °C	[3]

Safety Precautions: **Ethyltrichlorosilane** is highly flammable and reacts violently with water, steam, or moisture to produce toxic and corrosive hydrogen chloride gas.[1][3][4] It should be handled in a well-ventilated fume hood, under an inert atmosphere (e.g., nitrogen or argon), and away from ignition sources.[5] Personal protective equipment, including flame-resistant lab coats, chemical-resistant gloves, and safety goggles, is mandatory.[5] All equipment must be thoroughly dried before use to prevent accidental hydrolysis.

Quenching and Disposal: Unused or residual **ethyltrichlorosilane** must be quenched carefully. A recommended procedure involves the slow addition of the silane to a stirred, cooled (0 °C) solution of isopropanol in an inert solvent like toluene. After the initial vigorous reaction subsides, a 1:1 mixture of isopropanol and water can be slowly added, followed by the addition of water to complete the quenching process.[5] The resulting mixture should be neutralized before disposal according to local regulations.

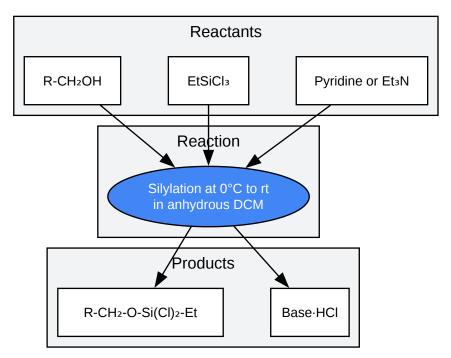






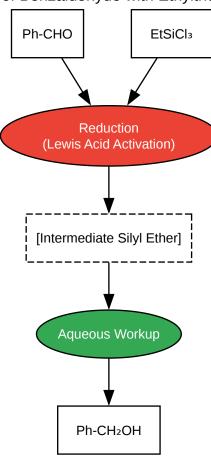


Silylation of a Primary Alcohol with Ethyltrichlorosilane

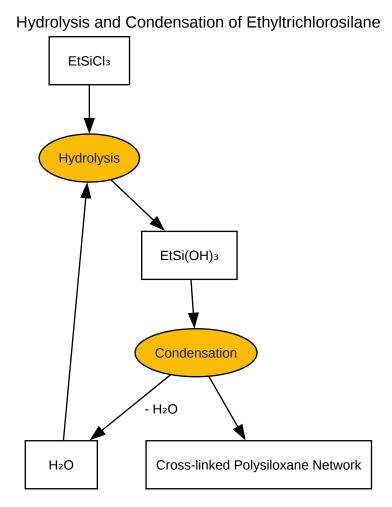




Reduction of Benzaldehyde with Ethyltrichlorosilane







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